

Best practices for long-term storage of ML192 stock solutions

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Compound of Interest

Compound Name: ML192
Cat. No.: B15602871

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Technical Support Center: ML192

This technical support center provides researchers, scientists, and drug development professionals with best practices for the long-term storage of **ML192** stock solutions, along with troubleshooting guidance for common experimental issues.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing **ML192** stock solutions?

A1: **ML192** is soluble in a variety of organic solvents. For biological experiments, Dimethyl Sulfoxide (DMSO) is a commonly used solvent. Cayman Chemical reports the solubility of **ML192** in DMSO to be 5 mg/mL.^{[1][2]} It is also soluble in DMF at 10 mg/mL and ethanol at 15 mg/mL.^{[1][2]}

Q2: What are the optimal long-term storage conditions for **ML192** stock solutions?

A2: For long-term storage, it is recommended to store **ML192** stock solutions at -20°C.^[2] General guidelines for small molecule inhibitors suggest that stock solutions in DMSO can be stable for up to one month when stored at -20°C in tightly sealed vials.^[3] To minimize

degradation from repeated freeze-thaw cycles, it is best practice to aliquot the stock solution into smaller, single-use volumes.

Q3: Can I store **ML192** stock solutions at 4°C or room temperature?

A3: Storing **ML192** stock solutions at 4°C or room temperature for extended periods is not recommended. While short periods at warmer temperatures, such as during shipping, are unlikely to significantly affect the product's efficacy, long-term storage should be at -20°C to ensure stability.^[3]

Q4: How many freeze-thaw cycles can an **ML192** stock solution withstand?

A4: While there is no specific data on the maximum number of freeze-thaw cycles for **ML192**, it is a general best practice to avoid them whenever possible as they can lead to compound degradation. Aliquoting the stock solution into single-use vials is the most effective way to maintain its integrity.

Troubleshooting Guide

Problem	Possible Cause	Recommended Solution
Precipitation observed in stock solution upon thawing.	The compound has low solubility in the solvent at colder temperatures and may have crashed out of solution.	Gently warm the vial to 37°C and vortex or sonicate until the precipitate is fully redissolved. Ensure the solution is clear before use.
Inconsistent or no antagonist activity in experiments.	1. Degraded ML192: The stock solution may have degraded due to improper storage or multiple freeze-thaw cycles.2. Incorrect concentration: There may be an error in the calculation of the working concentration.3. Experimental setup issues: The compound may be adsorbing to plasticware, or the final DMSO concentration in the assay may be too high, causing cellular stress.	1. Prepare a fresh stock solution from solid ML192. Ensure proper storage of aliquots at -20°C.2. Double-check all calculations for dilution of the stock solution.3. Use low-adhesion plasticware if available. Ensure the final DMSO concentration in your experimental medium is kept to a minimum (typically $\leq 0.5\%$).
High background or off-target effects observed.	1. Solvent toxicity: The concentration of the vehicle (e.g., DMSO) may be toxic to the cells.2. Compound promiscuity: Although ML192 is reported to be selective for GPR55 over CB1, CB2, and GPR35, at high concentrations, off-target effects can occur.[1][2]	1. Run a vehicle control with the same concentration of solvent to assess its effect on the cells.2. Perform a dose-response curve to determine the optimal concentration of ML192 that shows specific antagonism without off-target effects.

Quantitative Data Summary

Solubility of ML192

Solvent	Solubility
DMF	10 mg/mL
DMSO	5 mg/mL
Ethanol	15 mg/mL
Ethanol:PBS (pH 7.2) (1:2)	0.30 mg/mL

Data sourced from Cayman Chemical.[1][2]

Recommended Storage Conditions

Form	Storage Temperature	Duration
Crystalline Solid	-20°C	Refer to manufacturer's certificate of analysis
DMSO Stock Solution	-20°C	Up to 1 month (general recommendation)[3]
Aliquots	-20°C	Recommended for long-term use to avoid freeze-thaw cycles

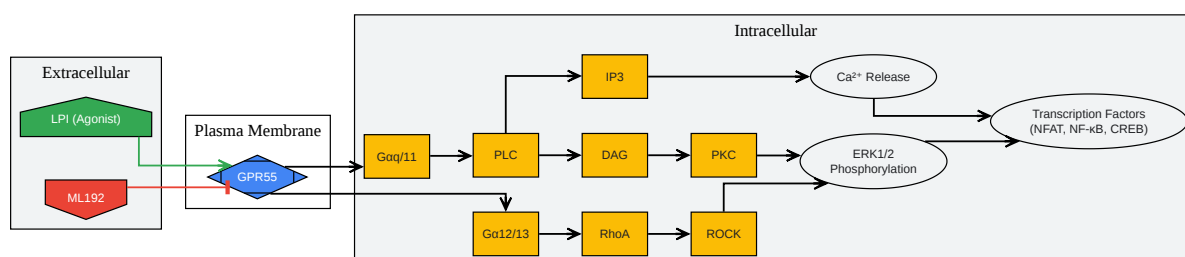
Experimental Protocols

Preparation of a 10 mM **ML192** Stock Solution in DMSO

- Weighing the compound: Accurately weigh out a specific amount of **ML192** powder (Molecular Weight: 382.5 g/mol) using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh 3.825 mg of **ML192**.
- Dissolving in DMSO: Add the appropriate volume of high-purity, anhydrous DMSO to the weighed **ML192**. For the example above, add 1 mL of DMSO.
- Ensuring complete dissolution: Vortex the solution vigorously. If necessary, gently warm the vial to 37°C or use a sonicator to ensure all the solid has dissolved and the solution is clear.

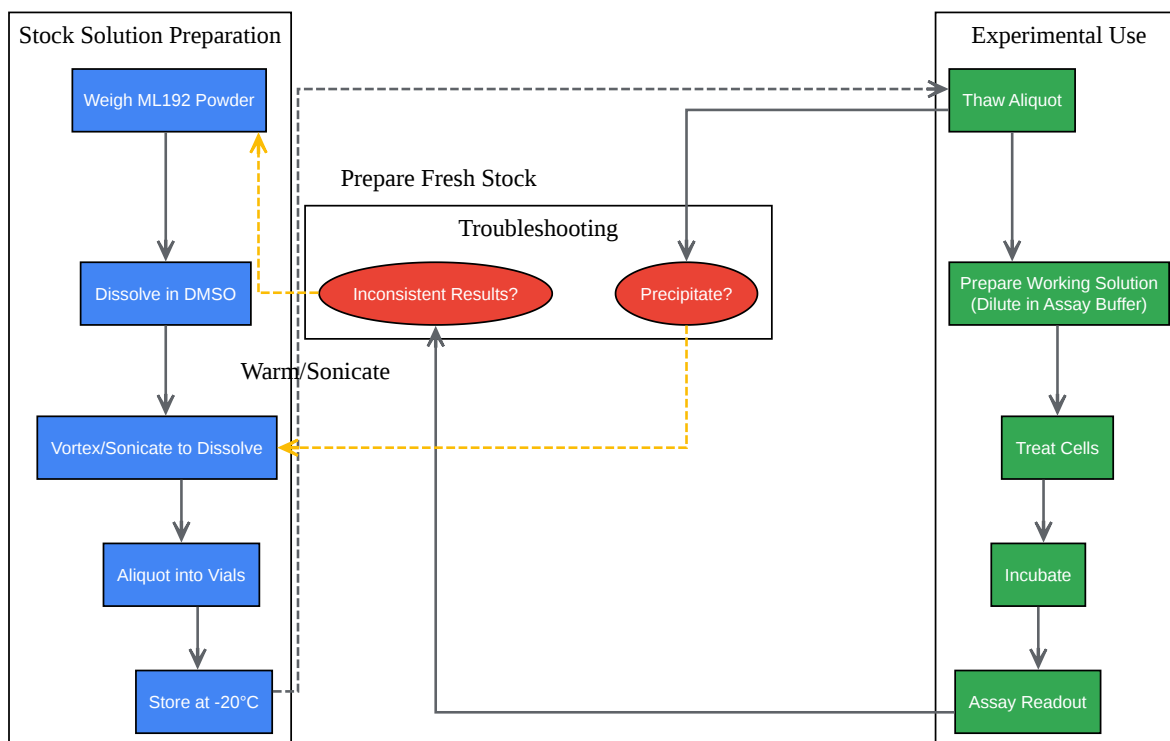
- Aliquoting: Dispense the stock solution into smaller, single-use, light-protected vials (e.g., amber microcentrifuge tubes).
- Storage: Store the aliquots at -20°C.

Visualizations



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Caption: **ML192** antagonism of the GPR55 signaling pathway.



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Caption: Recommended workflow for **ML192** stock solution handling.

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